

Application Note: High-Throughput Screening of AZ-23 for Anti-Cancer Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZ-23

Cat. No.: B1192255

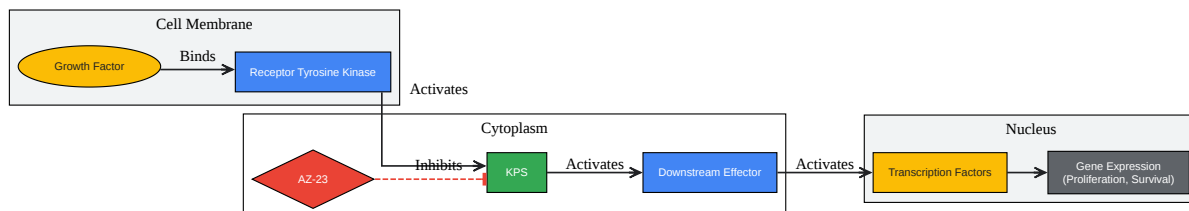
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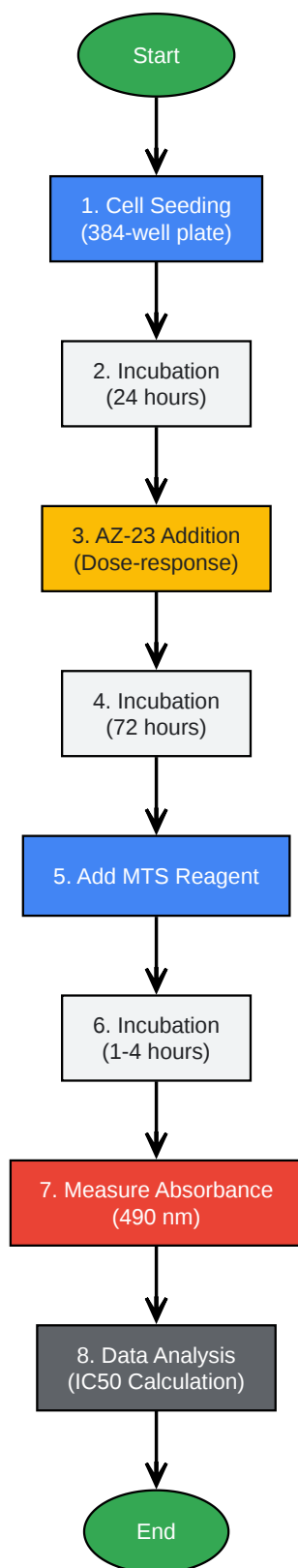
Introduction

AZ-23 is a novel and potent small molecule inhibitor of the hypothetical "Kinase of Proliferation and Survival" (KPS). The KPS signaling pathway is a critical regulator of cell growth, proliferation, and apoptosis. Its dysregulation has been implicated in the pathogenesis of numerous human cancers. This application note describes a high-throughput screening (HTS) assay protocol for evaluating the anti-proliferative effects of **AZ-23** on a panel of cancer cell lines. The primary assay is a cell viability assay that measures the metabolic activity of cells as an indicator of cell proliferation.

Mechanism of Action of AZ-23

AZ-23 selectively binds to the ATP-binding pocket of KPS, preventing its phosphorylation and subsequent activation of downstream signaling cascades. This inhibition leads to cell cycle arrest and induction of apoptosis in cancer cells with an overactive KPS pathway.





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- To cite this document: BenchChem. [Application Note: High-Throughput Screening of AZ-23 for Anti-Cancer Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192255#az-23-use-in-high-throughput-screening-assays]

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